# A Technical Guide to the Spectral Analysis of trans-4-Aminocyclohexanemethanol Hydrochloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *trans-4-Aminocyclohexanemethanol hydrochloride* |
| *CAS No.:* | *61367-22-4* |
| *Cat. No.:* | *B3021903* |

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This in-depth technical guide provides a comprehensive overview of the spectral analysis of **trans-4-Aminocyclohexanemethanol hydrochloride**, a key bifunctional molecule with applications in pharmaceutical synthesis and materials science. This document is intended for researchers, scientists, and drug development professionals, offering not just raw data, but a deeper understanding of the structural information encoded within its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) spectra.

## Introduction: The Structural Significance of trans-4-Aminocyclohexanemethanol Hydrochloride

**trans-4-Aminocyclohexanemethanol hydrochloride** is a valuable building block possessing both a primary amine and a primary alcohol, anchored to a cyclohexane ring with a defined trans stereochemistry. The hydrochloride salt form enhances its stability and solubility in aqueous media, making it a versatile reagent. Accurate and unambiguous structural elucidation

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is paramount for its application in complex molecular architectures. Spectroscopic techniques provide the necessary tools to confirm its identity, purity, and stereochemistry. This guide will delve into the theoretical underpinnings and practical interpretation of the spectral data for this compound.

The molecular structure and the numbering convention used throughout this guide are illustrated below.

Caption: Molecular structure of **trans-4-Aminocyclohexanemethanol hydrochloride**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of organic molecules. For **trans-4-Aminocyclohexanemethanol hydrochloride**, both $^{1}H$ and $^{13}C$ NMR are essential for confirming the trans stereochemistry and the overall structure.

## $^{1}H$ NMR Spectral Data Analysis

The $^{1}H$ NMR spectrum provides information on the chemical environment and connectivity of protons. Due to the hydrochloride salt form, the amine group is protonated to $-NH_3^+$, and its protons may exchange with deuterated solvents containing exchangeable deuterium (e.g., $D_2O$, $CD_3OD$), often leading to the disappearance or broadening of the N-H signal. The hydroxyl proton of the $-CH_2OH$ group will also exchange. The key to confirming the trans stereochemistry lies in the analysis of the chemical shifts and coupling constants of the methine protons at C1 and C4.

Expected $^{1}H$ NMR Chemical Shifts (in $D_2O$, 300 MHz)

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| Proton(s) | Expected Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) | Notes |
|---|---|---|---|---|
| H1 (CH-$CH_2OH$) | ~3.5 - 3.7 | Triplet of triplets (tt) or multiplet (m) | Large J (axial-axial) ~10-13 Hz, Small J (axial-equatorial) ~3-4 Hz | The axial proton at C1 will show large couplings to the two axial protons on C2 and C6, and smaller couplings to the two equatorial protons. |
| Cyclohexane H (axial) | ~1.2 - 1.5 | Multiplet (m) | - | The axial protons on the cyclohexane ring are shielded and appear at a higher field. |
| Cyclohexane H (equatorial) | ~1.8 - 2.1 | Multiplet (m) | - | The equatorial protons are deshielded and appear at a lower field. |
| H4 (CH-$NH_3^+$) | ~2.6 - 2.8 | Triplet of triplets (tt) or multiplet (m) | Large J (axial-axial) ~10-13 Hz, Small J (axial-equatorial) ~3-4 Hz | Similar to H1, this axial proton will exhibit characteristic large and small couplings confirming its axial position.[1] |

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| | | | | |
|---|---|---|---|---|
| H7 (-$CH_2OH$) | ~3.4 - 3.6 | Doublet (d) | ~6-7 Hz | Coupled to the H1 methine proton. |

Note: The chemical shifts are estimations based on the analysis of structurally similar compounds like trans-4-aminocyclohexanol.[1][2] The exact values can vary depending on the solvent and concentration.

Interpretation of $^1H$ NMR Spectrum:

The trans configuration of the substituents on the cyclohexane ring forces both the aminomethyl and hydroxymethyl groups into equatorial positions in the more stable chair conformation. Consequently, the protons at C1 and C4 are in axial positions. This axial orientation is the key to the spectral interpretation. An axial proton has a dihedral angle of approximately 180° with its neighboring axial protons, leading to a large vicinal coupling constant ($^3J$) of around 10-13 Hz.[1] In contrast, the dihedral angle with its neighboring equatorial protons is about 60°, resulting in a much smaller coupling constant of 2-5 Hz.[1] The observation of a complex multiplet for the H1 and H4 protons with large coupling constants is a definitive indicator of the trans stereochemistry.

## $^{13}C$ NMR Spectral Data Analysis

The $^{13}C$ NMR spectrum provides information about the carbon skeleton of the molecule. In a proton-decoupled $^{13}C$ NMR spectrum, each unique carbon atom typically gives rise to a single peak.

Expected $^{13}C$ NMR Chemical Shifts (in $D_2O$, 75 MHz)

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| Carbon | Expected Chemical Shift (δ, ppm) | Notes |
|---|---|---|
| C1 (CH-$CH_2OH$) | ~40 - 45 | The carbon bearing the hydroxymethyl group. |
| C2, C6 | ~30 - 35 | The two equivalent carbons adjacent to C1. |
| C3, C5 | ~28 - 33 | The two equivalent carbons adjacent to C4. |
| C4 (CH-$NH_3^+$) | ~48 - 52 | The carbon attached to the protonated amino group is significantly deshielded.[1] |
| C7 (-$CH_2OH$) | ~65 - 70 | The carbon of the hydroxymethyl group. |

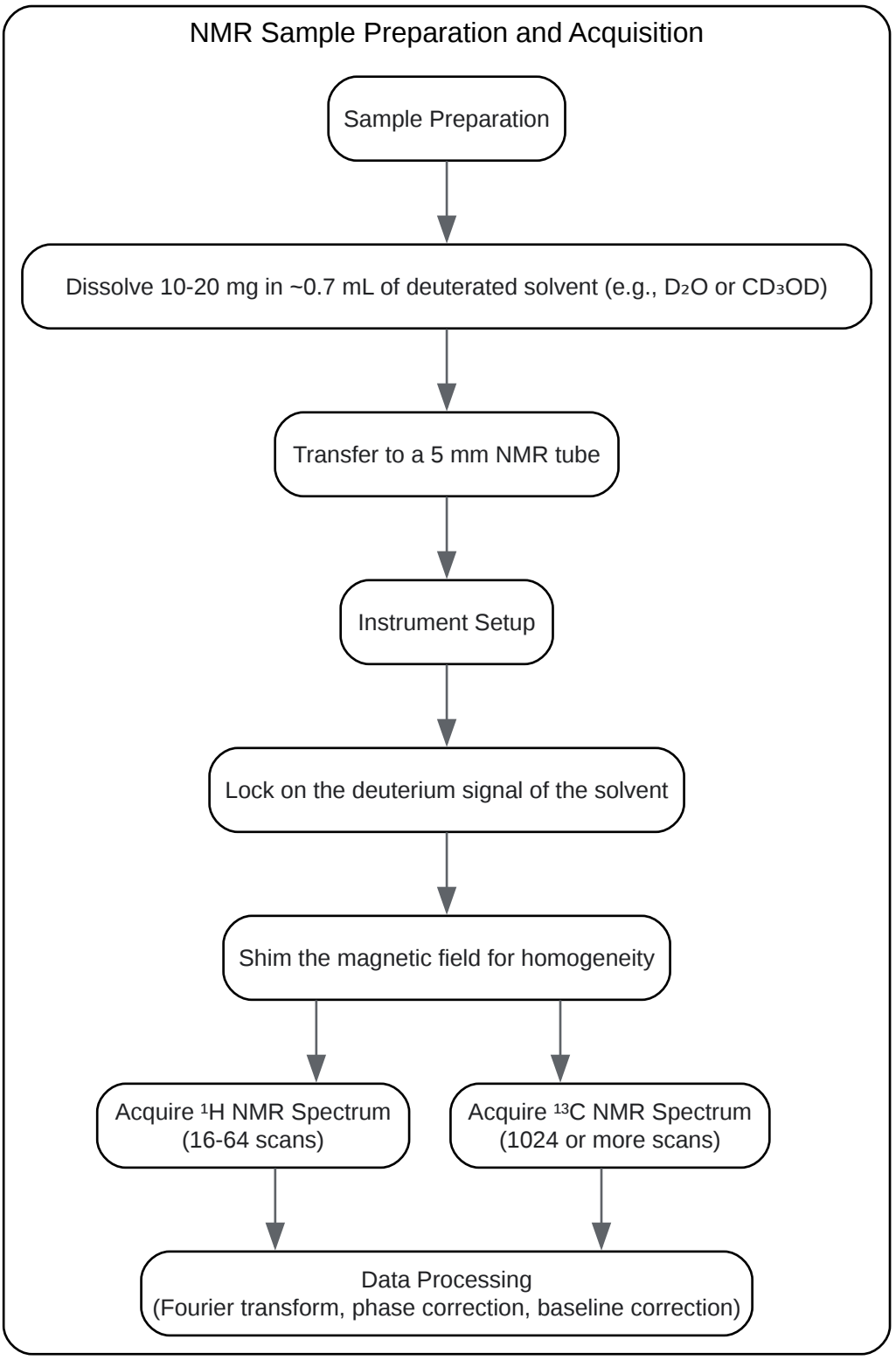
Note: These are predicted chemical shifts based on the analysis of related structures.[1] The actual values may vary.

Interpretation of $^{13}C$ NMR Spectrum:

The symmetry of the trans isomer is reflected in the $^{13}C$ NMR spectrum. Due to the plane of symmetry passing through C1 and C4, we expect to see only four distinct signals for the cyclohexane ring carbons (C1, C2/C6, C3/C5, and C4) and one signal for the hydroxymethyl carbon (C7). The carbon atom attached to the electron-withdrawing -$NH_3^+$ group (C4) will be the most deshielded among the ring carbons. The carbon bearing the -$CH_2OH$ group (C1) will also be deshielded compared to the other ring carbons. The upfield signals will correspond to the C2/C6 and C3/C5 carbons.

## Experimental Protocol for NMR Spectroscopy

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Caption: A typical workflow for NMR data acquisition.

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- Sample Preparation: Accurately weigh 10-20 mg of **trans-4-Aminocyclohexanemethanol hydrochloride** for $^{1}H$ NMR and 20-50 mg for $^{13}C$ NMR.
- Solvent Selection: Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent such as $D_2O$ or $CD_3OD$. These solvents are chosen for their ability to dissolve the hydrochloride salt.
- NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters:
  - Spectrometer: Use a high-field NMR spectrometer (300 MHz or higher).
  - Temperature: Maintain a constant temperature, typically 25 °C (298 K).
  - $^{1}H$ NMR: Acquire the spectrum using a standard single-pulse experiment with 16 to 64 scans and a relaxation delay of 1-2 seconds.
  - $^{13}C$ NMR: Acquire the spectrum using a proton-decoupled single-pulse experiment with 1024 or more scans and a relaxation delay of 2-5 seconds to ensure adequate signal-to-noise ratio.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

## Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **trans-4-Aminocyclohexanemethanol hydrochloride** will be characterized by absorptions corresponding to O-H, N-H, C-H, and C-O bonds.

Expected IR Absorption Bands

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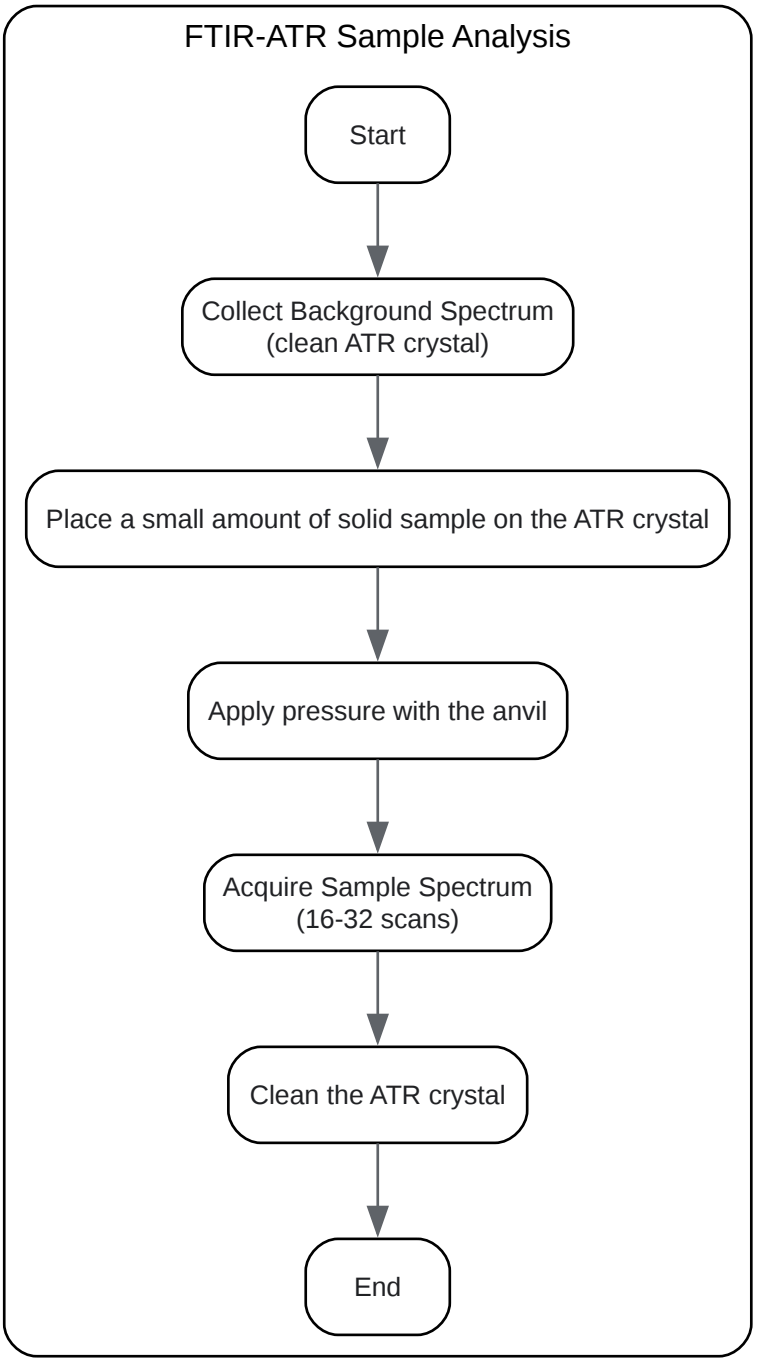
| Functional Group | Expected Absorption Range ($cm^{-1}$) | Intensity | Notes |
|---|---|---|---|
| O-H stretch (alcohol) | 3200 - 3600 | Strong, Broad | The broadness is due to hydrogen bonding. |
| N-H stretch (ammonium salt) | 2800 - 3200 | Strong, Broad | The stretching vibrations of the -$NH_3^+$ group often appear as a broad band, sometimes with multiple shoulders. |
| C-H stretch (alkane) | 2850 - 2960 | Strong | Stretching vibrations of the C-H bonds in the cyclohexane ring and the methylene group. |
| N-H bend (ammonium salt) | 1500 - 1600 | Medium | Bending vibrations of the -$NH_3^+$ group. |
| C-O stretch (primary alcohol) | 1000 - 1075 | Strong | Stretching vibration of the C-O bond. |

Interpretation of IR Spectrum:

The most prominent features in the IR spectrum will be the broad and strong absorption bands in the high-frequency region (above 2800 $cm^{-1}$). The O-H stretching of the alcohol group will appear as a very broad band centered around 3300 $cm^{-1}$. The N-H stretching of the ammonium group (-$NH_3^+$) will also be a broad and strong absorption, typically in the 2800-3200 $cm^{-1}$ range, often overlapping with the C-H stretching vibrations. The presence of these two broad bands is a strong indication of the presence of both hydroxyl and ammonium functional groups. The C-H stretching vibrations of the cyclohexane ring and the methylene group will appear as sharp, strong peaks just below 3000 $cm^{-1}$. In the fingerprint region, the strong absorption due to the C-O stretch of the primary alcohol will be a key diagnostic peak.

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# Experimental Protocol for IR Spectroscopy




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Caption: A standard workflow for acquiring an IR spectrum using an ATR accessory.

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- Instrument: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is commonly used for solid samples.
- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric and instrumental interferences.
- Sample Application: Place a small amount of the solid **trans-4-Aminocyclohexanemethanol hydrochloride** sample directly onto the ATR crystal.
- Pressure Application: Apply uniform pressure to the sample using the instrument's pressure clamp to ensure good contact with the crystal.
- Spectrum Acquisition: Acquire the IR spectrum, typically by co-adding 16 to 32 scans to improve the signal-to-noise ratio.
- Data Analysis: The resulting spectrum of transmittance or absorbance versus wavenumber can then be analyzed for the characteristic absorption bands.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. For **trans-4-Aminocyclohexanemethanol hydrochloride**, a soft ionization technique like Electrospray Ionization (ESI) is preferable to observe the molecular ion.

Expected Mass Spectral Data (ESI-MS)

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| Ion | Expected m/z | Notes |
|---|---|---|
| $[M+H]^+$ | 130.12 | This corresponds to the protonated free base, $[C_7H_{15}NO + H]^+$. The hydrochloride salt will dissociate in the ESI source. |
| $[M-H_2O+H]^+$ | 112.11 | Loss of a molecule of water from the protonated molecular ion. |
| $[M-CH_2OH+H]^+$ | 100.11 | Loss of the hydroxymethyl group. |

Interpretation of Mass Spectrum:

In ESI-MS, the hydrochloride salt will dissociate, and the free amine will be protonated to give the $[M+H]^+$ ion, where M is the molecular weight of the free base (129.20 g/mol ). Therefore, the most abundant ion in the positive ion mode ESI mass spectrum is expected to be at an m/z of approximately 130.12.

Fragmentation of the molecular ion can occur in the mass spectrometer. Common fragmentation pathways for this molecule would involve the loss of small neutral molecules. A prominent fragment ion could be observed at m/z 112, corresponding to the loss of a water molecule from the protonated parent ion. Another possible fragmentation is the cleavage of the C1-C7 bond, leading to the loss of the hydroxymethyl radical, followed by protonation, or more likely, the loss of formaldehyde ($CH_2O$) from the protonated molecule, which would also result in a fragment at a different m/z. The fragmentation pattern can provide further confirmation of the molecular structure.

## Experimental Protocol for Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **trans-4-Aminocyclohexanemethanol hydrochloride** in a suitable solvent, such as methanol or a mixture of water and acetonitrile.
- Instrumentation: Use a mass spectrometer equipped with an Electrospray Ionization (ESI) source.

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- Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- Mass Analysis: The ions are then transferred into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer) where they are separated based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated.

## Conclusion

The comprehensive spectral analysis of **trans-4-Aminocyclohexanemethanol hydrochloride** using NMR, IR, and MS provides a complete picture of its molecular structure. $^{1}H$ and $^{13}C$ NMR are indispensable for confirming the trans stereochemistry through the analysis of chemical shifts and coupling constants. IR spectroscopy confirms the presence of the key hydroxyl and ammonium functional groups. Mass spectrometry verifies the molecular weight and provides insights into the fragmentation pathways. By understanding and correctly interpreting these spectral data, researchers can confidently utilize this important bifunctional building block in their synthetic endeavors.

## References

- Combining ketoreductase and amine transaminase for 4- aminocyclohexanol synthesis - Publication Server of the University of Greifswald. (2020). Retrieved from [Link]

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- 2. epub.ub.uni-greifswald.de [epub.ub.uni-greifswald.de]

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